An In-depth Technical Guide to 12-Mercaptododecylphosphonic Acid

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Compound of Interest

Compound Name:	*12-Mercaptododecylphosphonic acid*
CAS No.:	*159239-33-5*
Cat. No.:	*B586950*

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Abstract

12-Mercaptododecylphosphonic acid (12-MDPA) is a bifunctional organic molecule that has garnered significant interest in the fields of materials science, nanotechnology, and drug development. Its unique structure, featuring a long hydrocarbon chain with a terminal thiol (-SH) group and a phosphonic acid (-$PO(OH)_2$) head group, allows it to form robust self-assembled monolayers (SAMs) on a variety of metal oxide surfaces. This guide provides a comprehensive overview of the core properties, synthesis, and applications of 12-MDPA, with a focus on its role in surface functionalization and the development of advanced materials. Detailed experimental protocols and quantitative data are presented to facilitate its practical application in research and development.

Introduction

12-Mercaptododecylphosphonic acid is an organophosphorus compound that serves as a versatile molecular linker. The phosphonic acid group exhibits a strong affinity for metal oxide

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surfaces such as titania (TiO_2), alumina (Al_2O_3), and silica (SiO_2), forming stable metal-oxygen-phosphorus (M-O-P) bonds. Concurrently, the terminal thiol group provides a reactive site for the immobilization of nanoparticles, biomolecules, or other functional moieties. This dual functionality makes 12-MDPA an ideal candidate for creating well-defined and functionalized surfaces with applications ranging from nanoelectronics and biosensors to drug delivery systems.

Physicochemical Properties

A summary of the key physicochemical properties of **12-Mercaptododecylphosphonic acid** is presented in the table below. This data is essential for its handling, characterization, and application in various experimental setups.

Property	Value	Reference
Chemical Formula	$C_{12}H_{27}O_3PS$	
Molecular Weight	282.38 g/mol	
CAS Number	159239-33-5	
Appearance	White to off-white powder	
Melting Point	92-96 °C	
Solubility	Soluble in alcohols and other organic solvents	
SMILES	O=P(O)(O)CCCCCCCCCCCCS	
InChI	InChI=1S/C12H27O3PS/c13-16(14,15)11-9-7-5-3-1-2-4-6-8-10-12-17/h17H,1-12H2,(H2,13,14,15)	

Synthesis of 12-Mercaptododecylphosphonic Acid

The synthesis of **12-Mercaptododecylphosphonic acid** typically involves a multi-step process. A common strategy is to first synthesize a halogenated alkylphosphonate, followed by

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the introduction of the thiol group. The following is a representative experimental protocol.

Synthesis of Diethyl 12-bromododecylphosphonate

This step involves the Michaelis-Arbuzov reaction between 1,12-dibromododecane and a phosphite, such as triethyl phosphite.

- Materials: 1,12-dibromododecane, triethyl phosphite.
- Procedure:
  - A mixture of 1,12-dibromododecane (1 equivalent) and triethyl phosphite (1.1 equivalents) is heated at 150-160 °C for several hours under an inert atmosphere (e.g., nitrogen or argon).
  - The reaction progress is monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
  - After completion, the excess triethyl phosphite and the ethyl bromide byproduct are removed by distillation under reduced pressure.
  - The crude product, diethyl 12-bromododecylphosphonate, is then purified by vacuum distillation or column chromatography.

Thiolation of Diethyl 12-bromododecylphosphonate

The bromo-terminated phosphonate is converted to the corresponding thiol using a sulfur nucleophile.

- Materials: Diethyl 12-bromododecylphosphonate, potassium thioacetate (or thiourea followed by hydrolysis).
- Procedure using Potassium Thioacetate:
  - Diethyl 12-bromododecylphosphonate (1 equivalent) is dissolved in a suitable solvent such as ethanol or acetone.

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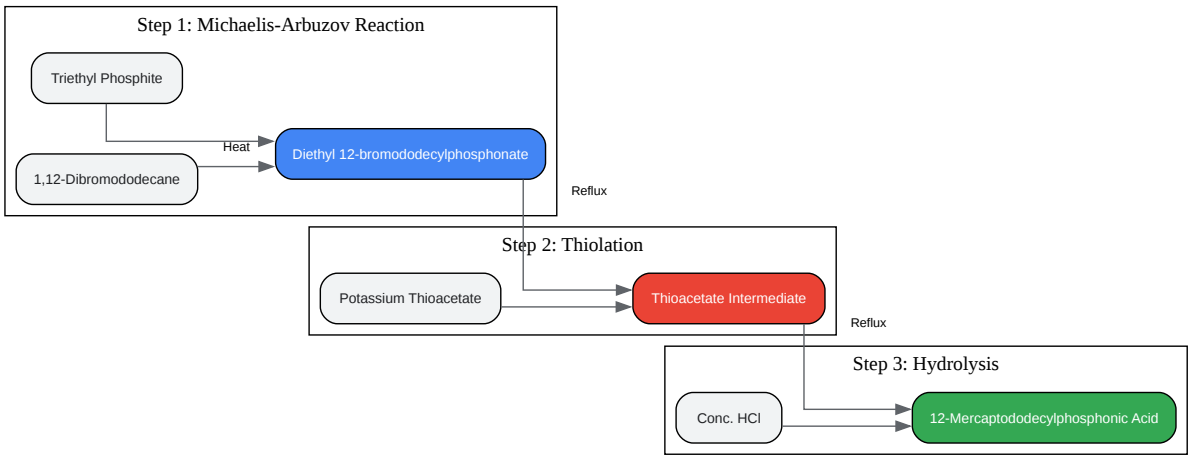
- Potassium thioacetate (1.2 equivalents) is added, and the mixture is refluxed for several hours.
- The reaction is monitored until the starting material is consumed.
- The solvent is evaporated, and the residue is partitioned between water and an organic solvent (e.g., diethyl ether or ethyl acetate).
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated to yield the thioacetate-protected intermediate.

Hydrolysis to 12-Mercaptododecylphosphonic Acid

The final step involves the hydrolysis of both the thioester and the phosphonate esters to yield the desired product.

- Materials: The thioacetate-protected intermediate, concentrated hydrochloric acid.
- Procedure:
  - The crude thioacetate intermediate is refluxed in concentrated hydrochloric acid for several hours.
  - The reaction mixture is then cooled, and the resulting precipitate is collected by filtration.
  - The solid is washed with cold water and then recrystallized from a suitable solvent system (e.g., ethanol/water) to afford pure **12-Mercaptododecylphosphonic acid**.

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Synthesis workflow for **12-Mercaptododecylphosphonic acid**.

Formation of Self-Assembled Monolayers (SAMs)

A primary application of 12-MDPA is the formation of SAMs on metal oxide surfaces. These highly ordered molecular layers are typically formed by a solution-phase deposition process.

Experimental Protocol for SAM Formation on TiO_2

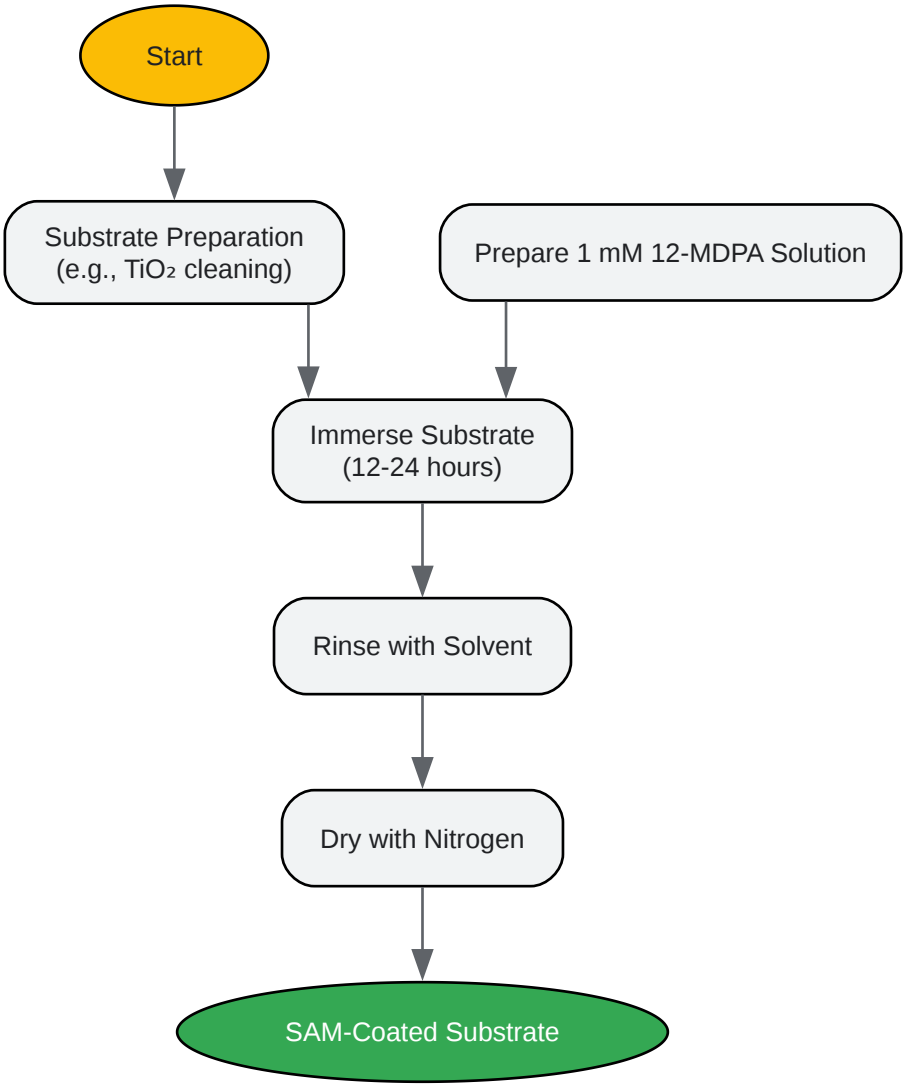
- Substrate Preparation:
  - Titanium dioxide substrates (e.g., TiO_2-coated silicon wafers or TiO_2 nanoparticles) are cleaned to remove organic contaminants.
  - A common cleaning procedure involves sonication in a series of solvents such as acetone, ethanol, and deionized water, followed by drying under a stream of nitrogen.

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- An optional UV-ozone treatment can be used to create a more hydrophilic and reactive surface.

- SAM Deposition:
  - A dilute solution of 12-MDPA (typically 1 mM) is prepared in a suitable solvent, such as ethanol or a mixture of ethanol and water.
  - The cleaned TiO_2 substrate is immersed in the 12-MDPA solution.
  - The immersion is typically carried out for a period of 12-24 hours at room temperature to ensure the formation of a well-ordered monolayer.
  - After immersion, the substrate is removed from the solution and rinsed thoroughly with the pure solvent to remove any non-covalently bound molecules.
  - The substrate is then dried under a stream of nitrogen.

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Experimental workflow for the formation of a 12-MDPA SAM.

Characterization of 12-MDPA Self-Assembled Monolayers

The quality and properties of the formed SAMs can be assessed using various surface-sensitive techniques.

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Characterization Technique	Information Obtained	Typical Values for 12-MDPA SAMs
Contact Angle Goniometry	Surface wettability and hydrophobicity.	Advancing water contact angles on well-ordered SAMs on TiO_2 are typically in the range of 60-80°.
X-ray Photoelectron Spectroscopy (XPS)	Elemental composition and chemical bonding states.	Presence of P 2p, S 2p, C 1s, and O 1s peaks confirms the presence of the monolayer. The P 2p binding energy is characteristic of the phosphonate-metal oxide bond. The S 2p binding energy confirms the presence of the thiol group.
Atomic Force Microscopy (AFM)	Surface topography and roughness.	AFM images can reveal the uniformity and packing of the monolayer.
Ellipsometry	Thickness of the monolayer.	The thickness of a 12-MDPA monolayer is expected to be in the range of 1.5-2.0 nm.

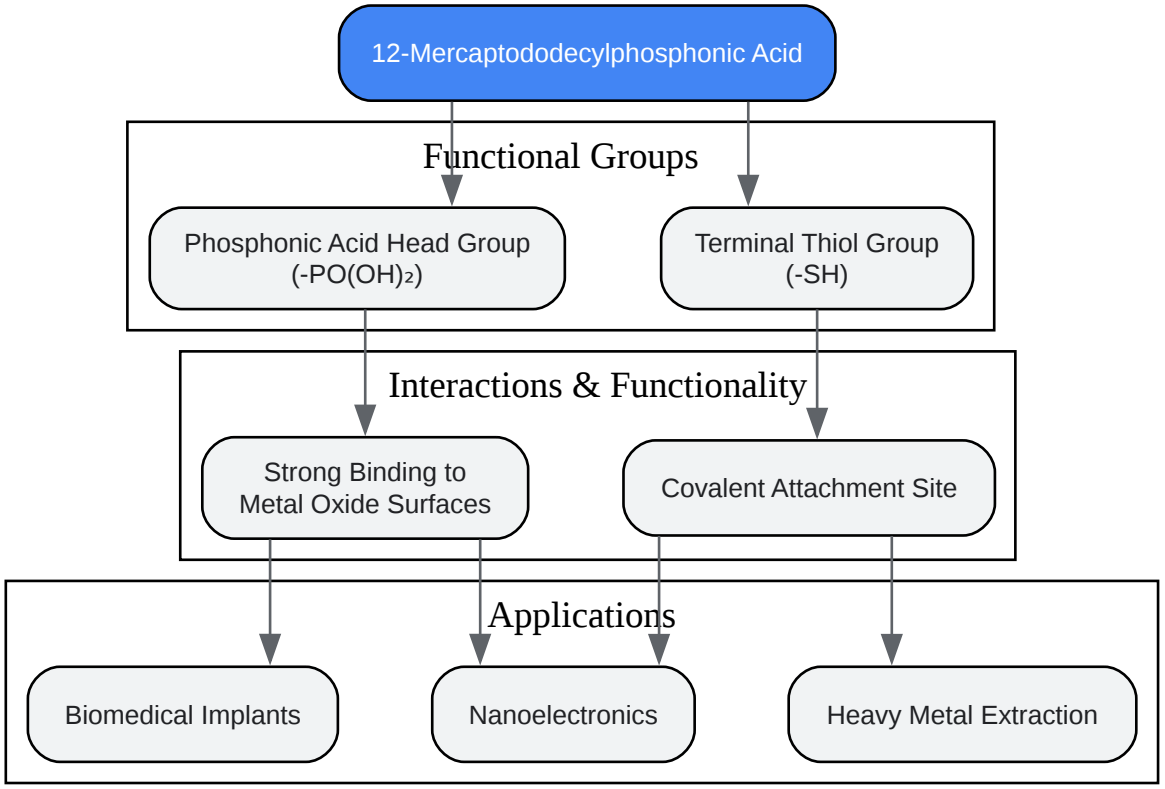
Applications

The unique properties of 12-MDPA have led to its use in a variety of applications:

- Nanoelectronics: As a linker molecule to anchor nanoparticles or molecules to electrode surfaces in transistors and sensors.
- Heavy Metal Extraction: The thiol groups on the surface of 12-MDPA-coated particles can chelate heavy metal ions, enabling their removal from contaminated water.
- Surface Modification of Graphene Oxide: To improve the processability and functionality of graphene oxide for applications in composites and electronic devices.

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- Biomedical Implants: To create biocompatible and functional surfaces on implants that can promote tissue integration or resist bacterial adhesion.
- Drug Delivery: The thiol groups can be used to attach drugs or targeting ligands to nanoparticle-based drug delivery systems.



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Logical relationship of 12-MDPA's functional groups to its applications.

Conclusion

12-Mercaptododecylphosphonic acid is a valuable and versatile molecule for the functionalization of metal oxide surfaces. Its ability to form robust and well-ordered self-assembled monolayers provides a powerful platform for the development of advanced materials with tailored properties. The detailed protocols and data presented in this guide are intended to serve as a practical resource for researchers and scientists working in the fields of materials science, nanotechnology, and drug development, enabling them to effectively utilize 12-MDPA in their research endeavors.

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